

Navigating the Safe Handling of Redoxal: A Comprehensive Guide

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Compound of Interest

Compound Name: **Redoxal**

Cat. No.: **B1208295**

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The name "**Redoxal**" is applied to several distinct chemical products, each with its own unique hazard profile and handling requirements. This guide provides essential safety and logistical information for the identified substances marketed under the **Redoxal** name, ensuring that researchers, scientists, and drug development professionals can implement appropriate safety measures.

Identifying Your Redoxal Product

Before proceeding, it is crucial to identify the specific **Redoxal** product you are handling. The required personal protective equipment (PPE), handling protocols, and disposal methods will vary significantly depending on the chemical composition. This guide addresses the following identified "**Redoxal**" products:

- **Redoxal** as Oxalic Acid, Dihydrate
- **Redoxal-5545** (Ferrous Sulfide Mixture)
- **Redoxal** as a range of reducing agents for dyeing
- **Redoxal** the specific chemical compound (C₂₈H₂₄N₂O₆)

Always refer to the manufacturer's Safety Data Sheet (SDS) for the most detailed and specific information regarding your product.

Redoxal (Oxalic Acid, Dihydrate)

Oxalic acid is a corrosive substance that is harmful if swallowed or in contact with skin and can cause severe skin burns and eye damage.[\[1\]](#)

Hazard Summary & Personal Protective Equipment (PPE)

Hazard	Recommended PPE
Harmful if swallowed	Do not eat, drink, or smoke when using this product. [1]
Harmful in contact with skin	Wear protective gloves and clothing. [1]
Causes severe skin burns and eye damage	Wear eye and face protection. [1] An emergency safety shower should be immediately available. [1]
May cause respiratory irritation	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] If ventilation is inadequate, use respiratory protection. [2]

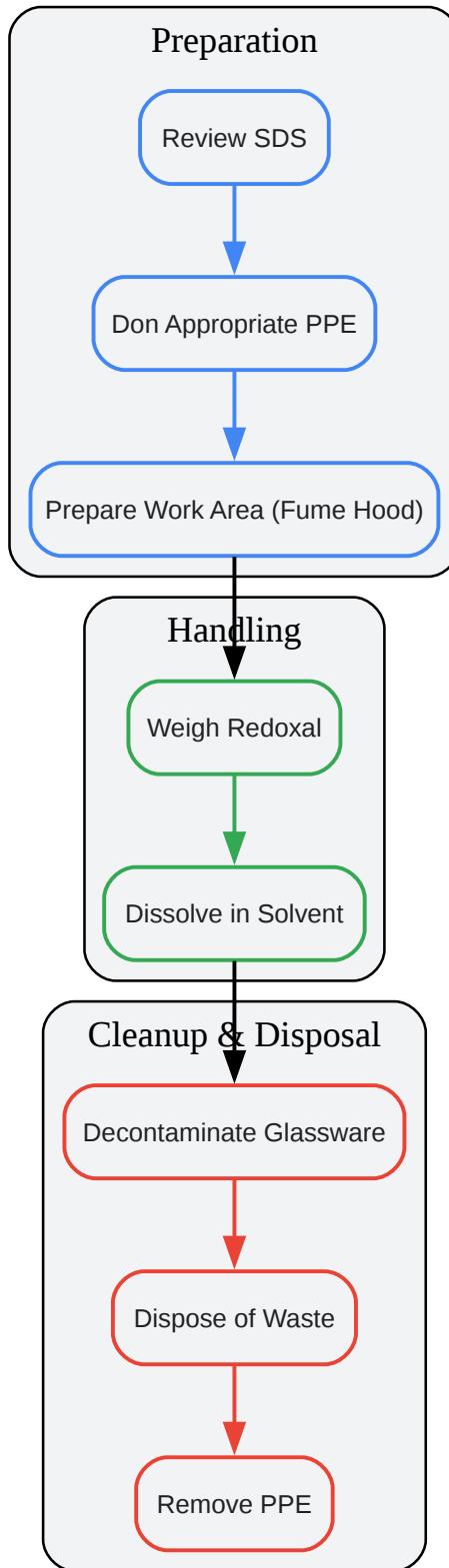
Operational Plan: Handling and Storage

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment: Always wear the PPE specified in the table above.
- Handling: Avoid generating dust. Wash hands thoroughly after handling.[\[1\]](#)
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible materials.

Disposal Plan

Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[1\]](#) Do not allow to enter drains or waterways.

Experimental Workflow for Safe Handling



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Caption: Workflow for Handling Redoxal (Oxalic Acid)

Redoxal-5545 (Ferrous Sulfide Mixture)

This product is a mixture containing ferrous sulfide and is used for mercury removal.[\[3\]](#) It can cause skin and eye irritation.[\[3\]](#)

Hazard Summary & Personal Protective Equipment (PPE)

Hazard	Recommended PPE
Causes skin irritation	Wear protective gloves. [3]
Causes eye irritation	Wear chemical goggles or a face shield. [3]
May be harmful if inhaled	Wear an appropriate mask if ventilation is poor. [3]

Operational Plan: Handling and Storage

- Engineering Controls: Ensure good ventilation of the workstation.[\[3\]](#)
- Personal Protective Equipment: Wear the PPE outlined in the table.
- Handling: Avoid all unnecessary exposure. Wash hands thoroughly after handling.[\[3\]](#)
- Storage: Keep in the original container in a cool, well-ventilated place away from ignition sources and incompatible materials like strong acids and bases.[\[3\]](#)

Disposal Plan

Dispose of contents and container to a hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.[\[3\]](#) Avoid release to the environment.[\[3\]](#)

REDOXALS (Reducing Agents for Dyeing)

"REDOXALS" refers to a range of reducing agents used in the dyeing industry.[\[4\]](#) The specific hazards will depend on the particular product in this range. The following provides general

guidance.

General Hazard & Personal Protective Equipment (PPE) Recommendations

Potential Hazard	Recommended PPE
Skin and eye irritation	Chemical resistant gloves and safety glasses with side shields or goggles.
Inhalation of dusts or vapors	Use in a well-ventilated area. If dusts or vapors are generated, a respirator may be necessary.
Ingestion	Do not eat, drink, or smoke in the work area.

Operational Plan: Handling and Storage

- Engineering Controls: Handle in a well-ventilated area.
- Personal Protective Equipment: Adhere to the general PPE recommendations above.
- Handling: Avoid contact with skin and eyes. Wash hands after use.
- Storage: Store in a cool, dry place away from oxidizing agents.

Disposal Plan

Follow the disposal guidelines on the specific product's SDS.

Redoxal (C₂₈H₂₄N₂O₆)

This is a specific chemical compound, also identified as 2,2'-(3,3'-dimethoxy(1,1'-biphenyl)-4,4'-diyl)diimino)bis-benzoic acid.[\[5\]](#) Detailed hazard information for this specific compound is not readily available in the initial search results, therefore, caution is advised and it should be handled as a potentially hazardous substance.

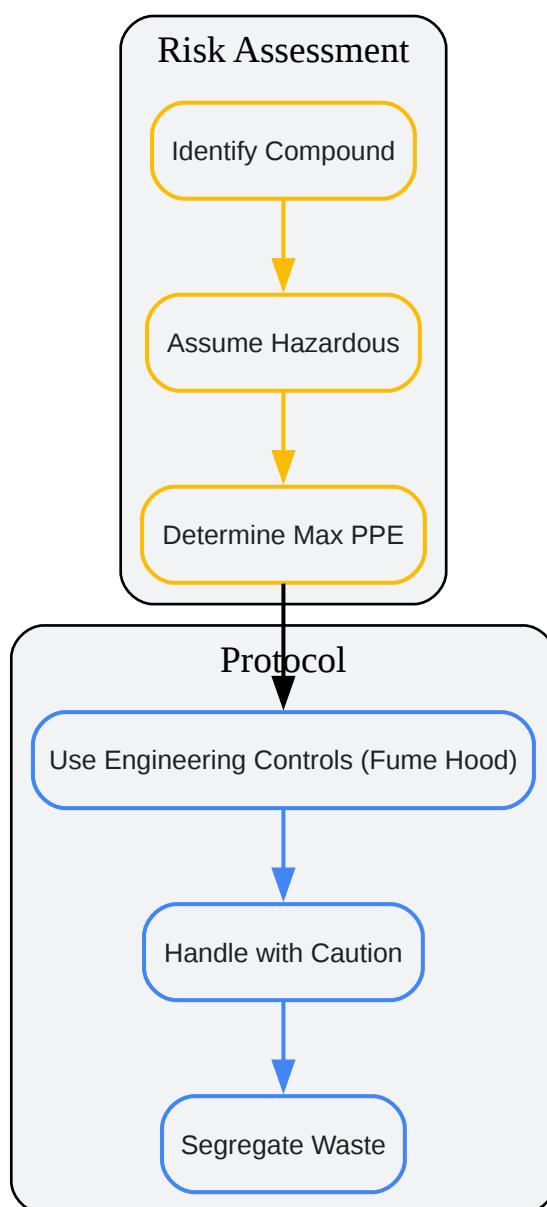
Precautionary Handling and PPE

Precaution	Recommended Action
Unknown Hazards	Handle with care, assuming it may be harmful.
Eye Protection	Wear safety glasses with side shields or chemical splash goggles.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. ^[2]
Respiratory Protection	Handle in a chemical fume hood to avoid inhalation.

Operational & Disposal Plan

- Handling: A thorough risk assessment should be conducted before use. Avoid generating dust or aerosols.
- Storage: Store in a clearly labeled, tightly sealed container in a secure, well-ventilated area.
- Disposal: Dispose of as hazardous chemical waste in accordance with all applicable regulations.

Logical Relationship for Handling Chemicals with Unknown Hazards



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Caption: Approach for Handling Chemicals with Limited Hazard Data

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References

- 1. redox.com [redox.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. files.dep.state.pa.us [files.dep.state.pa.us]
- 4. Dyeing – Oxford Technologies Australia [oxfordtech.net.au]
- 5. 2,2'-(3,3'-Dimethoxy(1,1'-biphenyl)-4,4'-diyl)diimino)bis-benzoic acid | C28H24N2O6 | CID 72571 - PubChem [pubchem.ncbi.nlm.nih.gov]
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